

A-Z Guide to Trifluoromethanesulfonamide: Core Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trifluoromethanesulfonamide

Cat. No.: B151150

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trifluoromethanesulfonamide ($\text{CF}_3\text{SO}_2\text{NH}_2$), often referred to as triflamide, is a cornerstone reagent in modern organic and medicinal chemistry. Its unique properties, stemming from the potent electron-withdrawing trifluoromethylsulfonyl (triflyl) group, render it a highly acidic and versatile compound. This guide provides an in-depth overview of its fundamental chemical, physical, and spectral properties, detailed experimental protocols for its synthesis, and a discussion of its reactivity and applications, particularly as a catalyst and a building block in drug development.

Chemical and Physical Properties

Trifluoromethanesulfonamide is a white to off-white crystalline solid at room temperature.^[1] The strong electron-withdrawing nature of the triflyl group confers a high degree of NH-acidity, making it one of the most acidic non-carbon acids.^[2] This acidity is a key determinant of its chemical behavior and catalytic activity.^[2]

Table 1: Physical and Chemical Properties of **Trifluoromethanesulfonamide**

Property	Value	Reference(s)
Molecular Formula	CH ₂ F ₃ NO ₂ S	[3]
Molecular Weight	149.09 g/mol	[3][4]
Melting Point	120-124 °C	[5]
Appearance	White to off-white solid/powder	[1][5]
pKa (in H ₂ O)	6.33	[2]
Solubility	Soluble in water	[1][5]
CAS Number	421-85-2	[3][5]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **trifluoromethanesulfonamide**. The key spectral features are summarized below.

Table 2: Spectral Properties of **Trifluoromethanesulfonamide**

Spectrum Type	Key Peaks / Shifts	Reference(s)
¹³ C NMR	~119.3 ppm (quartet, J≈320 Hz due to C-F coupling)	[6][7]
¹⁹ F NMR	~ -79.2 ppm (singlet)	[6][8]
FT-IR (cm ⁻¹)	Characteristic peaks for S=O, N-H, and C-F bonds	[9][10]

Synthesis and Purification

A common and reliable method for the synthesis of **trifluoromethanesulfonamide** involves the reaction of trifluoromethanesulfonyl chloride with ammonia in an anhydrous solvent.[11][12]

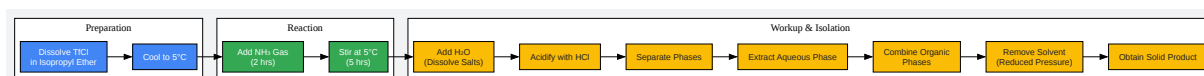
Detailed Experimental Protocol: Synthesis from Trifluoromethanesulfonyl Chloride

Materials:

- Trifluoromethanesulfonyl chloride (15.39 g)
- Anhydrous isopropyl ether (103 g)
- Ammonia gas
- Deionized water (24.8 g + 13 g)
- 36% aqueous hydrochloric acid (20.7 g)

Procedure:[\[5\]](#)[\[11\]](#)[\[12\]](#)

- A solution of trifluoromethanesulfonyl chloride in anhydrous isopropyl ether is prepared in a suitable reactor.
- The reactor is cooled to 5 °C.
- Ammonia gas is slowly bubbled through the solution over a period of 2 hours while maintaining the temperature at 5 °C.
- The reaction mixture is stirred for an additional 5 hours at 5 °C.
- After stirring, 24.8 g of water is added to dissolve the ammonium chloride salt formed.
- The mixture is then carefully acidified by the dropwise addition of 36% aqueous hydrochloric acid.
- An additional 13 g of water is added, and the organic and aqueous phases are separated.
- The aqueous phase is extracted with 50 g of isopropyl ether.
- The organic phases are combined, and the solvent is removed under reduced pressure to yield **trifluoromethanesulfonamide** as a white solid.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **trifluoromethanesulfonamide**.

Reactivity and Applications

The unique electronic properties of the triflyl group dictate the reactivity and broad utility of **trifluoromethanesulfonamide** and its derivatives.

Acidity and Catalysis

With a pKa of approximately 6.33 in water, **trifluoromethanesulfonamide** is a potent NH-acid. [2] This allows it to serve as an effective Brønsted acid catalyst in a variety of organic transformations, including Friedel-Crafts reactions, esterifications, and cycloadditions. [2][13] [14] The conjugate base, the trifluoromethanesulfonamidate anion, is exceptionally stable and possesses low nucleophilicity due to extensive charge delocalization, which is a desirable characteristic for a catalyst's counter-ion. [2]

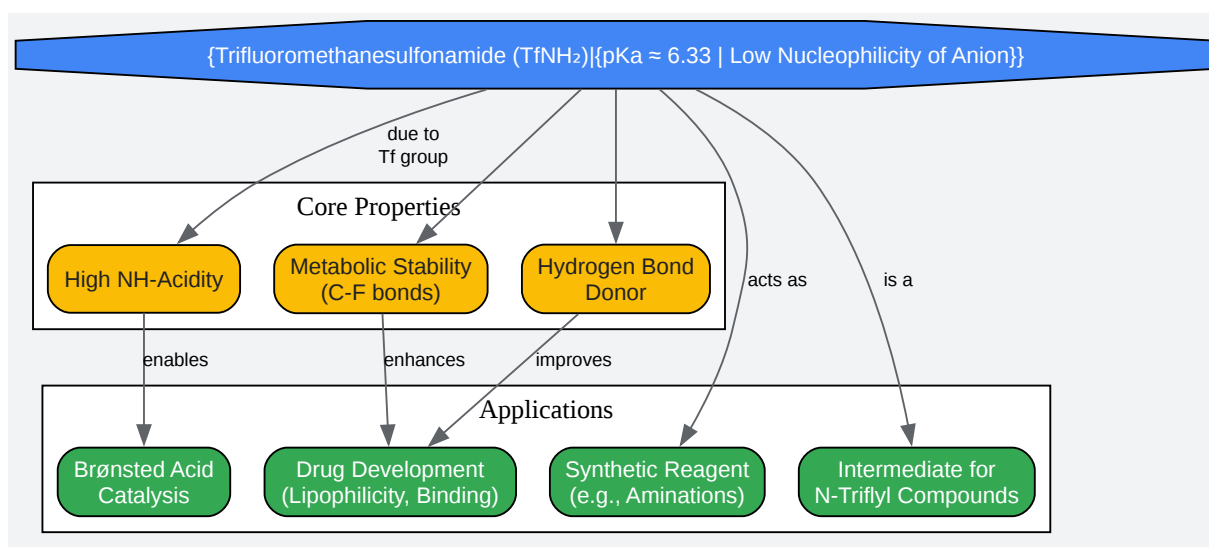
Role in Drug Development and Medicinal Chemistry

The trifluoromethyl and sulfonamide moieties are prevalent in pharmaceuticals due to their ability to enhance key drug properties. [15]

- **Lipophilicity and Bioavailability:** The CF₃ group significantly increases lipophilicity, which can improve a drug molecule's ability to cross cell membranes. [15]
- **Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, making the trifluoromethyl group resistant to metabolic degradation, thereby increasing the drug's half-life. [16]
- **Receptor Binding:** The sulfonamide group can act as a hydrogen bond donor, facilitating strong interactions with biological targets like enzymes. [2]
- **Synthetic Building Block:** **Trifluoromethanesulfonamide** serves as a key intermediate in the synthesis of more complex molecules, including N-triflyl compounds and various heterocyclic structures that are scaffolds for new chemical entities. [5][17] For instance, it is used in the preparation of specific inhibitors for enzymes like secreted phospholipases A2. [5][18]

Use as a Reagent

Trifluoromethanesulfonamide and its derivatives are versatile reagents. They can act as a nitrogen source in amination reactions.[13] Its derivative, bis(trifluoromethanesulfonyl)imide (Tf_2NH), is an even stronger acid and is widely used to prepare highly efficient Lewis acid catalysts.[6]



[Click to download full resolution via product page](#)

Caption: Core properties and applications of **trifluoromethanesulfonamide**.

Safety and Handling

Trifluoromethanesulfonamide is classified as harmful if swallowed and causes skin and serious eye irritation.[4] It may also cause respiratory irritation.[4] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling the compound. It should be stored at ambient temperature in a well-ventilated area.[1][3]

Conclusion

Trifluoromethanesulfonamide is a compound of significant interest due to its distinct chemical properties imparted by the triflyl group. Its high acidity, stability, and role as a hydrogen bond

donor make it an invaluable tool in both academic research and industrial applications. For professionals in drug development, a thorough understanding of **trifluoromethanesulfonamide**'s fundamental properties is essential for its effective use as a catalyst and a foundational building block in the synthesis of novel therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Trifluoromethanesulfonamide|High-Purity Research Chemical [benchchem.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Trifluoromethylsulfonamide | CH₂F₃NO₂S | CID 79001 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Trifluoromethanesulfonamide | 421-85-2 [chemicalbook.com]
- 6. Trifluoromethanesulfonimide | 82113-65-3 [chemicalbook.com]
- 7. Trifluoromethanesulfonamide(421-85-2) ¹³C NMR spectrum [chemicalbook.com]
- 8. watson-int.com [watson-int.com]
- 9. Trifluoromethanesulfonamide(421-85-2) IR Spectrum [chemicalbook.com]
- 10. spectrabase.com [spectrabase.com]
- 11. Trifluoromethanesulfonamide synthesis - chemicalbook [chemicalbook.com]
- 12. FR2763331A1 - PROCESS FOR THE SYNTHESIS OF SULFONIMIDES AND THEIR SALTS - Google Patents [patents.google.com]
- 13. mdpi.com [mdpi.com]
- 14. Trifluoromethanesulfonic Acid as Acylation Catalyst: Special Feature for C- and/or O-Acylation Reactions [mdpi.com]
- 15. Drug Design Strategies, Modes of Action, Synthesis and Industrial Challenges Behind Trifluoromethylated New Chemical Entities | Hovione [hovione.com]
- 16. Catalysis for Fluorination and Trifluoromethylation - PMC [pmc.ncbi.nlm.nih.gov]

- 17. Strategies for oxidative synthesis of N-triflyl sulfoximines - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Trifluoromethanesulfonamide, 96% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- To cite this document: BenchChem. [A-Z Guide to Trifluoromethanesulfonamide: Core Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151150#trifluoromethanesulfonamide-fundamental-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com